Protocol for using 2,5-Dimethyl Celecoxib-d4 in cell culture experiments

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Compound of Interest	
Compound Name:	*2,5-Dimethyl Celecoxib-d4*
CAS No.:	*1346603-87-9*
Cat. No.:	*B585394*

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Application Note: Quantitative Bioanalysis of Intracellular 2,5-Dimethyl Celecoxib (DMC) using the Deuterated Analog (d4) as an Internal Standard

Abstract

This application note details the protocol for using **2,5-Dimethyl Celecoxib-d4** (DMC-d4) in cell culture experiments. Unlike its parent compound, 2,5-Dimethyl Celecoxib (DMC) is a non-COX-2 inhibiting derivative of celecoxib that exhibits potent anti-tumorigenic effects via the downregulation of survivin, activation of ER stress, and modulation of the Wnt/

-catenin pathway.

Crucial Distinction: The deuterated analog (DMC-d4) is not intended for pharmacological treatment. Its physicochemical identity to DMC, combined with a distinct mass shift (+4 Da), makes it the ideal Internal Standard (IS) for quantifying intracellular drug uptake and metabolism using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol outlines the workflow for treating cells with DMC and subsequently using DMC-d4 to normalize extraction efficiency and matrix effects during bioanalysis.

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Molecule Profile & Mechanism

To ensure experimental success, one must understand the chemical relationship between the Analyte (DMC) and the Standard (DMC-d4).

Feature	Analyte: 2,5-Dimethyl Celecoxib	Internal Standard: 2,5-Dimethyl Celecoxib-d4
Role	Pharmacological Agent (Drug)	Metrological Reference (Normalizer)
CAS	457639-26-8	N/A (Isotope Labeled)
MW	395.40 g/mol	~399.42 g/mol (+4 Da shift)
Solubility	DMSO (>20 mg/mL); Insoluble in water	DMSO (>20 mg/mL)
Target	mPGES-1, Survivin, ER Stress (Non-COX-2)	None (Used for Quantitation only)
Detection	LC-MS/MS (Precursor m/z ~396)	LC-MS/MS (Precursor m/z ~400)

Experimental Logic: The Internal Standard Principle

In cell culture bioanalysis, variations occur due to pipetting errors, incomplete cell lysis, and "matrix effects" (cellular debris suppressing ionization in the mass spectrometer).

The Protocol Logic:

- Treatment: Cells are treated only with the drug (DMC).
- Spiking: The IS (DMC-d4) is added to the cell lysate immediately after harvest but before processing.
- Normalization: Since DMC and DMC-d4 share identical solubility and extraction properties, any loss of DMC during processing is mirrored by DMC-d4. The final ratio of Drug/IS provides the corrected concentration.

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Protocol Phase 1: Cell Culture & Treatment

Objective: To treat cells with 2,5-Dimethyl Celecoxib while maintaining cell viability against solvent toxicity.

Reagents:

- 2,5-Dimethyl Celecoxib (Solid powder)
- Anhydrous DMSO (Dimethyl Sulfoxide)
- Cell Culture Media (e.g., DMEM/RPMI + 10% FBS)

Procedure:

- Stock Preparation (Drug): Dissolve 2,5-Dimethyl Celecoxib in anhydrous DMSO to create a 50 mM Stock Solution. Vortex until completely clear.
  - Note: Store aliquots at -20°C. Avoid repeated freeze-thaw cycles.
- Seeding: Seed cells (e.g., HCT-116, U87MG) in 6-well plates. Allow attachment for 24 hours.
- Treatment: Dilute the 50 mM stock into fresh, warm media to the desired final concentration (typically 10–50

  M).
  - Critical Control: Ensure the final DMSO concentration is < 0.5% (v/v) to prevent solvent-induced cytotoxicity.
  - Vehicle Control: Treat one set of wells with DMSO only (matched concentration).
- Incubation: Incubate cells for the required timepoint (e.g., 24, 48, 72 hours).

Protocol Phase 2: Sample Preparation (Lysis & Extraction)

Objective: To extract the intracellular drug and introduce the DMC-d4 Internal Standard.

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Reagents:

- Internal Standard Stock: **2,5-Dimethyl Celecoxib-d4** (1 mg/mL in DMSO).
- IS Working Solution: Dilute Stock to 100 ng/mL in Acetonitrile (ACN).
- Lysis/Precipitation Solvent: Ice-cold Acetonitrile (ACN) or Methanol (MeOH).
- Wash Buffer: Ice-cold PBS (Phosphate Buffered Saline).

Step-by-Step Workflow:

- Harvest & Wash:
  - Aspirate culture media completely.
  - Wash cells 3x with ice-cold PBS (1 mL/well) to remove extracellular drug. Failure to wash thoroughly will result in false positives from residual media.
- Lysis & Spiking (The Critical Step):
  - Add 500

    L of the IS Working Solution (Cold ACN + DMC-d4) directly to the cells in the well.
  - Mechanism:[1][2][3][4] The organic solvent lyses the cell membrane and precipitates proteins immediately, locking the metabolic state. The DMC-d4 is now present at a known, constant concentration in every sample.
- Collection:
  - Scrape the cells using a cell scraper.
  - Transfer the lysate (slurry) to a 1.5 mL microcentrifuge tube.
- Extraction:
  - Vortex vigorously for 1 minute.

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- Sonicate for 5 minutes (optional, improves recovery).
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet cellular debris and precipitated proteins.

- Supernatant Transfer:
  - Transfer the clear supernatant to an LC-MS vial.
  - Optional: If sensitivity is low, evaporate the supernatant under nitrogen gas and reconstitute in 100

    L of Mobile Phase (50:50 Water:ACN).

Protocol Phase 3: LC-MS/MS Analysis

Objective: Quantify the ratio of DMC to DMC-d4.

Instrumentation: Triple Quadrupole Mass Spectrometer (e.g., Sciex QTRAP or Waters Xevo) coupled to UHPLC.

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7

  m).
- Mobile Phase A: Water + 0.1% Formic Acid (or 2 mM Ammonium Acetate).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.

Gradient Profile:

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Time (min)	% Mobile Phase B	Event
0.00	**30%**	**Initial**
0.50	30%	Load
3.00	95%	Elution of DMC/DMC-d4
4.00	95%	Wash
4.10	30%	Re-equilibration

| 6.00 | 30% | Stop |

Mass Spectrometry Parameters (MRM Mode):

- Ionization: ESI Positive Mode (Electrospray Ionization).[4]
- Source Temp: 500°C.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Note
DMC (Analyte)	396.4 [M+H]	Optimize (e.g., ~316 or ~282)	Loss of sulfonamide/methyls
DMC-d4 (IS)	400.4 [M+H]	Optimize (e.g., ~320 or ~286)	Shifted +4 Da

Note: Exact product ions must be determined via direct infusion tuning of the specific standards, as fragmentation patterns can vary by instrument voltage.

Workflow Visualization

The following diagram illustrates the critical integration point of the Internal Standard (DMC-d4) to ensure data integrity.

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Caption: Workflow demonstrating the precise introduction of DMC-d4 during the lysis step to correct for extraction variability.

Data Calculation & Validation

Quantification Formula:

Calculate the concentration of DMC in the cell lysate using a calibration curve prepared in blank cell matrix (or solvent, if matrix effects are negligible) plotting Response Ratio vs. Concentration.

Validation Criteria (Self-Validating System):

- Retention Time Match: The DMC and DMC-d4 peaks should co-elute (overlap perfectly) or show a very slight shift (<0.1 min) due to the deuterium isotope effect. If they are widely separated, the method is invalid.
- IS Stability: The peak area of DMC-d4 should be consistent across all samples (CV < 15%). A drastic drop in IS area in a specific sample indicates a pipetting error or severe matrix suppression in that specific well.

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